

Technical Support Center: Interpreting Off-Target Effects in Allatostatin RNAi Experiments

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Compound of Interest

Compound Name: *Type A Allatostatin I*

Cat. No.: *B8262161*

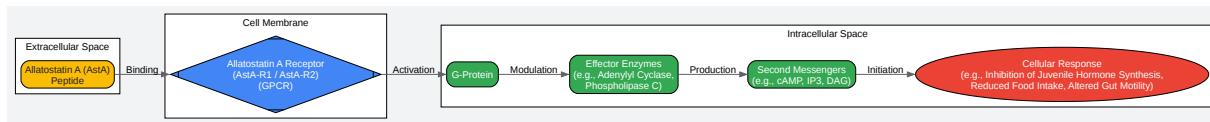
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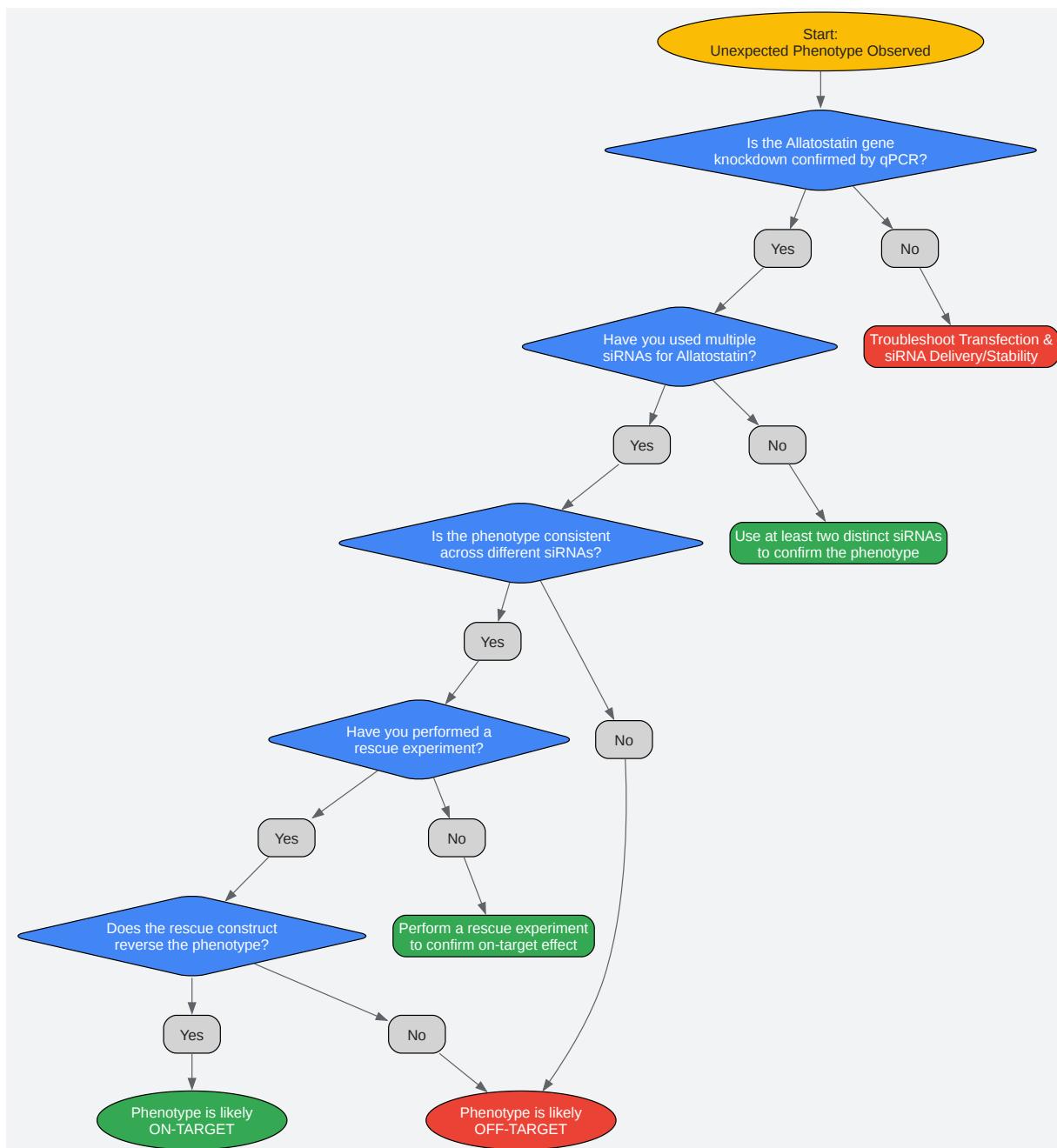
This technical support center provides researchers, scientists, and drug development professionals with a comprehensive guide to understanding and mitigating off-target effects in Allatostatin (AST) RNAi experiments. The information is presented in a question-and-answer format to directly address common issues.

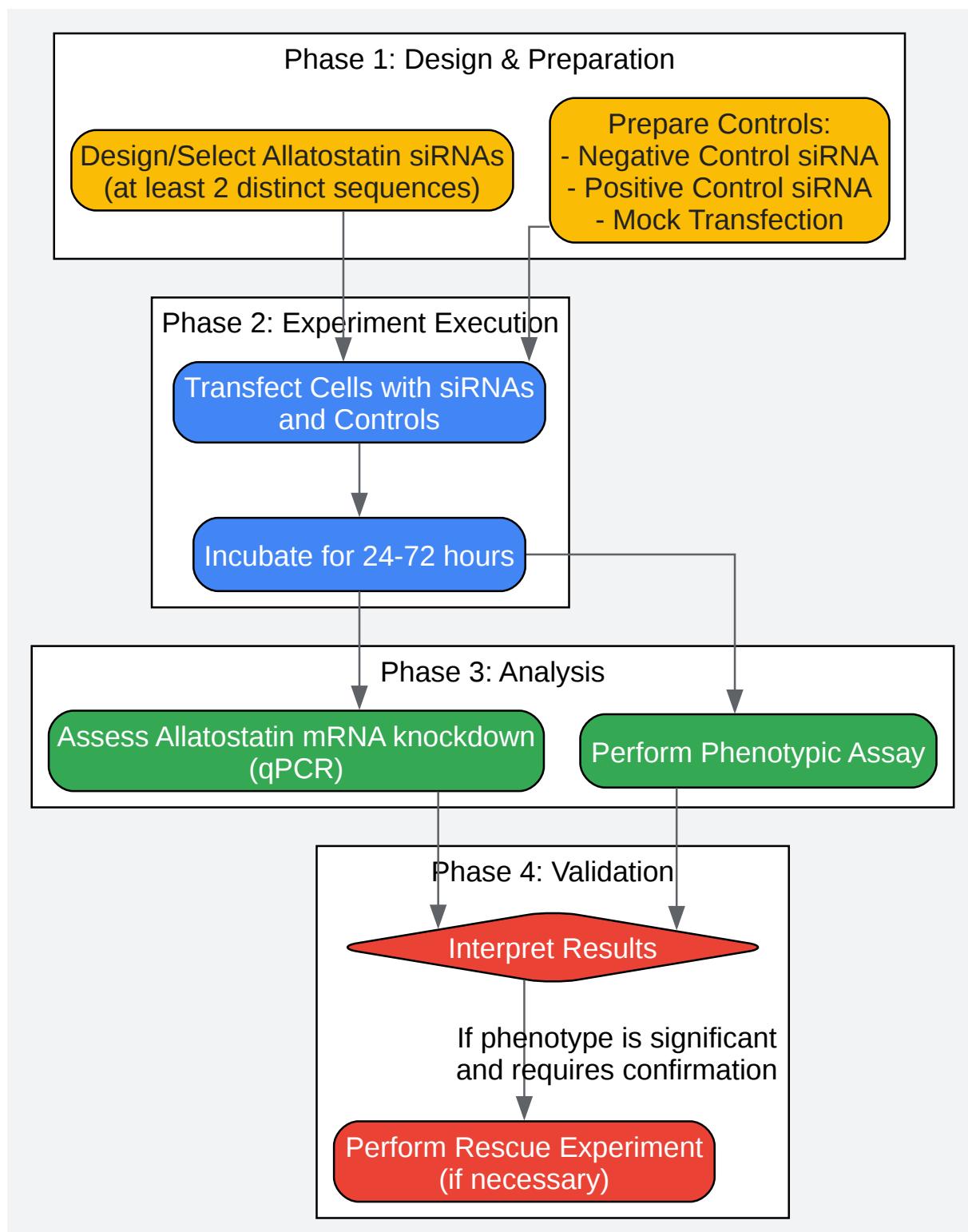
Frequently Asked Questions (FAQs)

Q1: What is Allatostatin and what is its signaling pathway?

Allatostatin A (AstA) is a pleiotropic neuropeptide in insects that regulates a variety of physiological processes, including feeding, growth, sleep, and metabolism.^{[1][2][3][4]} AstA peptides activate G-protein coupled receptors (GPCRs), specifically Allatostatin Receptor 1 (AstA-R1) and Allatostatin Receptor 2 (AstA-R2).^{[1][2][5][6]} These receptors are homologous to mammalian galanin/somatostatin/kisspeptin receptors.^{[1][2]} The downstream signaling cascades can vary depending on the receptor and cell type but often involve changes in intracellular calcium levels and cAMP.^[7]





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References

- 1. bosterbio.com [bosterbio.com]
- 2. Allatostatin A Signalling: Progress and New Challenges From a Paradigmatic Pleiotropic Invertebrate Neuropeptide Family - PMC [pmc.ncbi.nlm.nih.gov]
- 3. m.youtube.com [m.youtube.com]
- 4. PCRに関するトラブルシューティングガイド | Thermo Fisher Scientific - JP [thermofisher.com]
- 5. sdbonline.org [sdbonline.org]
- 6. Type A allatostatins from *Drosophila melanogaster* and *Diplotera punctata* activate two *Drosophila* allatostatin receptors, DAR-1 and DAR-2, expressed in CHO cells - PubMed [pubmed.ncbi.nlm.nih.gov]
- 7. researchgate.net [researchgate.net]
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